

Solvatochromism of 1,3,3-Trimethylindolino-6'-bromobenzopyrylospiran: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,3,3-Trimethylindolino-6'-bromobenzopyrylospiran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solvatochromic properties of **1,3,3-Trimethylindolino-6'-bromobenzopyrylospiran**. This photochromic compound, a member of the spiropyran family, exhibits a remarkable change in color in response to the polarity of its solvent environment. This phenomenon, known as solvatochromism, is of significant interest for various applications, including the development of chemical sensors, molecular switches, and responsive materials in drug delivery systems.

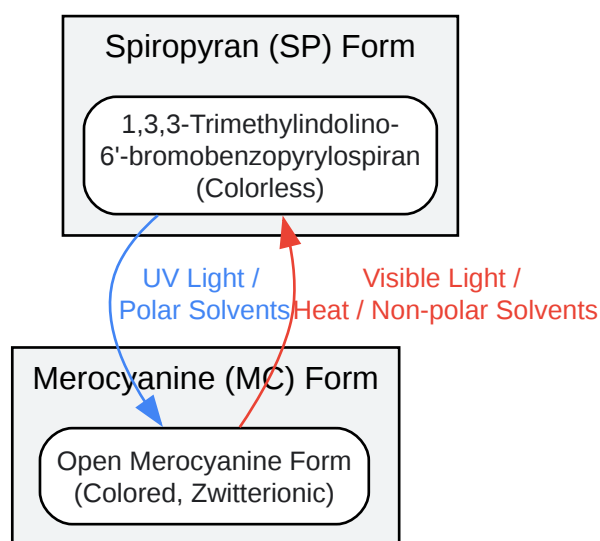
The Core Principle: Spiropyran-Merocyanine Equilibrium

The solvatochromism of **1,3,3-Trimethylindolino-6'-bromobenzopyrylospiran** is governed by a reversible photo- and solvato-induced isomerization between two distinct forms: the closed, colorless spiropyran (SP) form and the open, colored merocyanine (MC) form.

- Spiropyran (SP) Form:** In its ground state, particularly in non-polar solvents and in the absence of UV light, the molecule exists in the spiropyran form. This form is characterized by a spiro-carbon atom that joins an indoline and a benzopyran moiety in an orthogonal arrangement, which disrupts the π -conjugation, rendering the molecule colorless.

- Merocyanine (MC) Form: Upon irradiation with UV light or in the presence of polar solvents, the C-O bond at the spiro-center cleaves, allowing the molecule to open into the planar, zwitterionic merocyanine form. This planar structure allows for extensive π -conjugation across the molecule, resulting in strong absorption in the visible region of the electromagnetic spectrum and thus a distinct color.

The equilibrium between these two forms is highly sensitive to the surrounding solvent polarity. Polar solvents tend to stabilize the polar, zwitterionic MC form, leading to a higher population of this colored species.



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Figure 1. Equilibrium between the spiropyran (SP) and merocyanine (MC) forms.

Quantitative Analysis of Solvatochromism

The solvatochromic behavior of a compound is quantified by measuring the wavelength of maximum absorbance (λ_{max}) of its colored form in a series of solvents with varying polarities. While specific experimental data for **1,3,3-Trimethylindolino-6'-bromobenzopyrrolospiran** is not readily available in the reviewed literature, the following table presents data for the closely related analog, 1,3,3-Trimethyl-6'-chlorospiro[indoline-2,2'-2H-chromene]. Given the similar electronic properties of chlorine and bromine as halogen substituents, this data serves as a valuable proxy to understand the expected solvatochromic shifts.

The data illustrates a phenomenon known as negative solvatochromism, where the λ_{max} shifts to shorter wavelengths (a hypsochromic or blue shift) as the polarity of the solvent increases. This is because polar solvents stabilize the zwitterionic ground state of the merocyanine form more than its less polar excited state, thus increasing the energy gap for the π - π^* transition.

Solvent	Dielectric Constant (ϵ)	ET(30) (kcal/mol)	λ_{max} of 6'-chloro analog (nm)
Toluene	2.38	33.9	~580 - 600
Dichloromethane	8.93	40.7	~560 - 570
Acetone	20.7	42.2	~550 - 560
Ethanol	24.5	51.9	~540 - 550
Acetonitrile	37.5	45.6	~530 - 540

Note: The exact λ_{max} values can vary slightly depending on experimental conditions such as temperature and concentration. The data for the 6'-chloro analog is presented as a representative example.

Detailed Experimental Protocols

The following section outlines a standardized experimental protocol for investigating the solvatochromism of **1,3,3-Trimethylindolino-6'-bromobenzopyrylospiran** using UV-Vis spectroscopy.

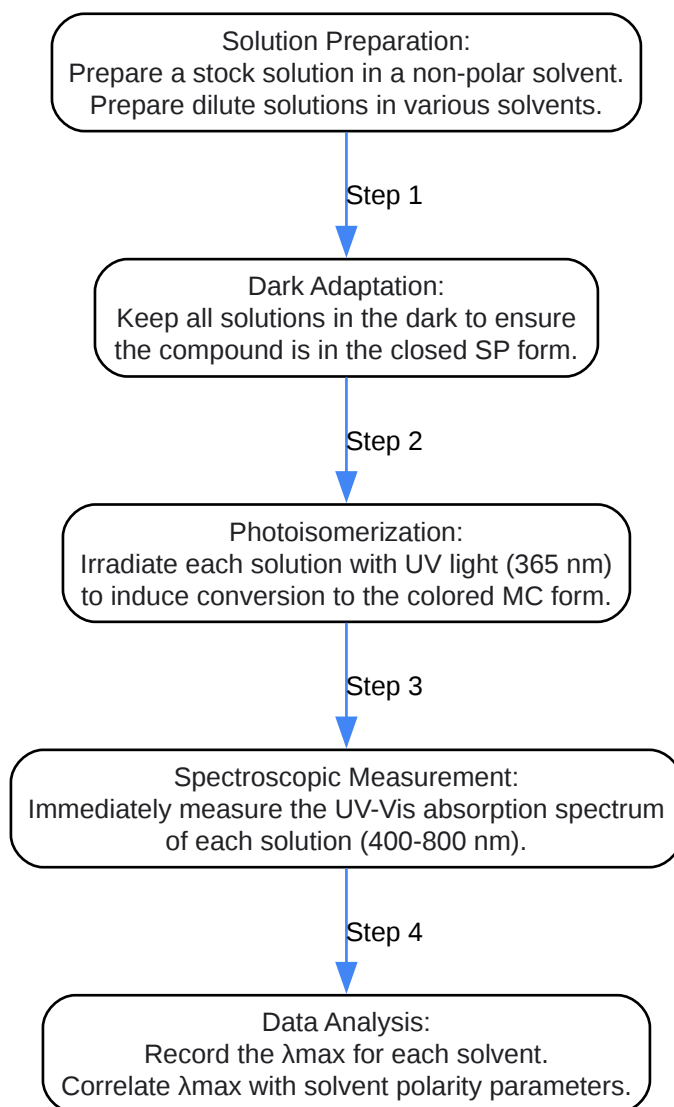
Materials and Equipment

- **1,3,3-Trimethylindolino-6'-bromobenzopyrylospiran**
- A range of spectroscopic grade solvents of varying polarities (e.g., Toluene, Dichloromethane, Acetone, Ethanol, Acetonitrile)
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)

- Volumetric flasks and micropipettes
- UV lamp (e.g., 365 nm)
- Dark environment (e.g., a dark box or a laboratory with minimal light)

Experimental Workflow

The following diagram illustrates the key steps in a typical solvatochromism experiment.



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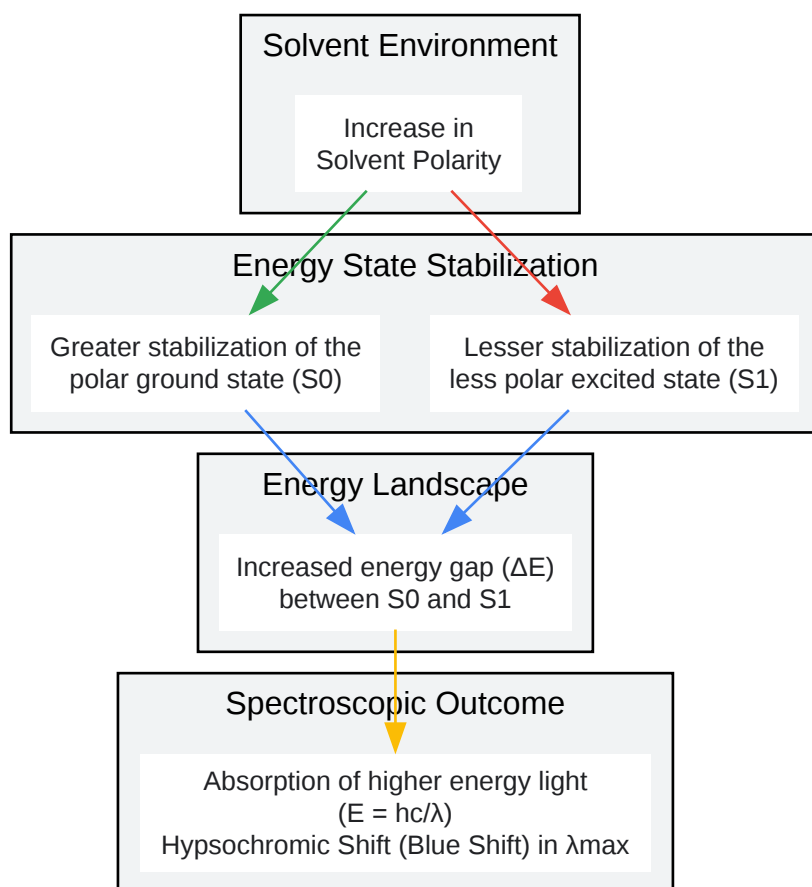
Figure 2. Experimental workflow for solvatochromism analysis.

Step-by-Step Procedure

- Solution Preparation:
 - Prepare a stock solution of **1,3,3-Trimethylindolino-6'-bromobenzopyrylospiran** (e.g., 1 mg/mL) in a non-polar solvent such as toluene.
 - From the stock solution, prepare a series of dilute solutions in the desired range of solvents. The final concentration should be adjusted to yield an absorbance in the optimal range of the spectrophotometer (typically 0.5 - 1.5) at the λ_{max} .
- Dark Adaptation:
 - Initially, all prepared solutions should be kept in a dark environment to ensure that the equilibrium lies far towards the colorless, closed spiropyran (SP) form.
- Induction of the Merocyanine Form:
 - To observe the solvatochromic effect, irradiate each solution with a UV lamp (e.g., at 365 nm) for a sufficient period (typically 1-5 minutes). This will induce the conversion from the SP form to the colored, open merocyanine (MC) form, resulting in a visible color change.
- Spectroscopic Measurement:
 - Immediately after UV irradiation, place the cuvette containing the solution into the UV-Vis spectrophotometer.
 - Measure the absorption spectrum over the visible range (e.g., 400-800 nm) and record the wavelength of maximum absorbance (λ_{max}).
- Data Analysis:
 - Compile the λ_{max} values for each solvent.
 - Correlate the observed λ_{max} with various solvent polarity scales, such as the dielectric constant (ϵ) or Reichardt's dye ET(30) scale, to quantitatively describe the solvatochromic behavior.

Underlying Mechanism of Solvatochromic Shift

The observed hypsochromic (blue) shift with increasing solvent polarity for the merocyanine form of spiropyrans is a direct consequence of the differential stabilization of its ground and excited states by the solvent molecules.



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